

Application Notes and Protocols for the Mass Spectrometric Characterization of Norartocarpetin

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Compound of Interest

Compound Name: *Norartocarpetin*

Cat. No.: *B3191130*

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Introduction

Norartocarpetin, a flavonoid found in various medicinal plants, has garnered significant interest for its potential therapeutic properties, including its role as a melanogenesis inhibitor. Accurate and reliable characterization of this compound is crucial for its development in pharmaceutical and cosmetic applications. Mass spectrometry, coupled with liquid chromatography, offers a powerful analytical tool for the identification and quantification of **norartocarpetin**. These application notes provide detailed protocols and data for the characterization of **norartocarpetin** using mass spectrometry.

Quantitative Data Summary

Electrospray ionization mass spectrometry (ESI-MS) is a soft ionization technique well-suited for the analysis of flavonoids like **norartocarpetin**. In positive ion mode, **norartocarpetin** typically forms a protonated molecule $[M+H]^+$ and may also form adducts with alkali metals, such as sodium $[M+Na]^+$.

Ion	m/z (Observed)	Molecular Formula
[M+H] ⁺	287.0556	C ₁₅ H ₁₁ O ₆ ⁺
[M+Na] ⁺	309.0375	C ₁₅ H ₁₀ O ₆ Na ⁺

Table 1: High-resolution mass spectrometry data for Norartocarpetin.

Collision-induced dissociation (CID) of the protonated **norartocarpetin** molecule ([M+H]⁺ at m/z 287) yields characteristic fragment ions. The fragmentation pattern is consistent with the general fragmentation of flavones, involving retro-Diels-Alder (rDA) reactions and neutral losses of small molecules like carbon monoxide (CO) and water (H₂O). A key diagnostic fragment ion for flavonoids with two hydroxyl groups on the A-ring, such as **norartocarpetin**, is observed at m/z 153.

Precursor Ion (m/z)	Fragment Ion (m/z)	Proposed Neutral Loss / Fragmentation Pathway
287.0556	259.0607	[M+H-CO] ⁺
287.0556	241.0501	[M+H-CO-H ₂ O] ⁺
287.0556	153.0188	[^{1,3} A] ⁺ (Retro-Diels-Alder fragmentation of the C-ring)
287.0556	135.0446	[^{1,3} B] ⁺ (Retro-Diels-Alder fragmentation of the C-ring)
153.0188	125.0235	[^{1,3} A-CO] ⁺

Table 2: Proposed MS/MS fragmentation data for Norartocarpetin ([M+H]⁺).

Experimental Protocols

Sample Preparation: Extraction of Norartocarpetin from Plant Material

This protocol outlines a general procedure for the extraction of flavonoids, including **norartocarpetin**, from plant tissues.

Materials:

- Plant material (e.g., heartwood, leaves)
- Liquid nitrogen
- Mortar and pestle
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Deionized water
- Centrifuge
- Syringe filters (0.22 µm, PTFE)
- Vials for LC-MS analysis

Procedure:

- Freeze the plant material in liquid nitrogen and grind it to a fine powder using a mortar and pestle.
- Weigh approximately 100 mg of the powdered sample into a microcentrifuge tube.
- Add 1 mL of 80% methanol containing 0.1% formic acid to the tube.
- Vortex the mixture for 1 minute and then sonicate for 30 minutes in a water bath.
- Centrifuge the sample at 10,000 x g for 10 minutes.

- Carefully collect the supernatant and filter it through a 0.22 µm syringe filter into an LC-MS vial.
- Store the vial at -20°C until analysis.

Liquid Chromatography-Mass Spectrometry (LC-MS) Analysis

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system.
- Mass spectrometer equipped with an electrospray ionization (ESI) source (e.g., Q-TOF, Orbitrap, or Triple Quadrupole).

LC Conditions:

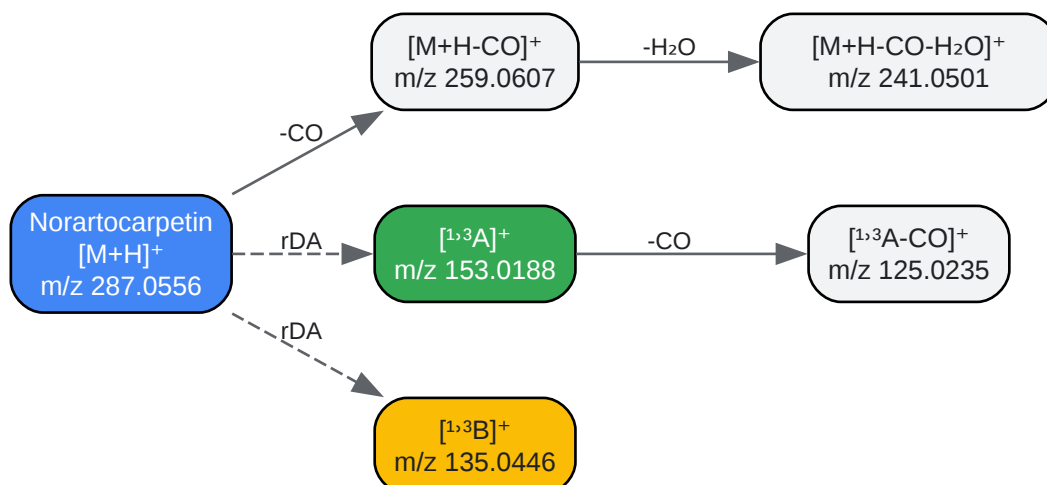
- Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient:
 - 0-2 min: 5% B
 - 2-15 min: 5-95% B (linear gradient)
 - 15-18 min: 95% B (isocratic)
 - 18-18.1 min: 95-5% B (linear gradient)
 - 18.1-20 min: 5% B (isocratic for column re-equilibration)
- Flow Rate: 0.3 mL/min.

- Column Temperature: 40°C.
- Injection Volume: 5 µL.

MS Conditions:

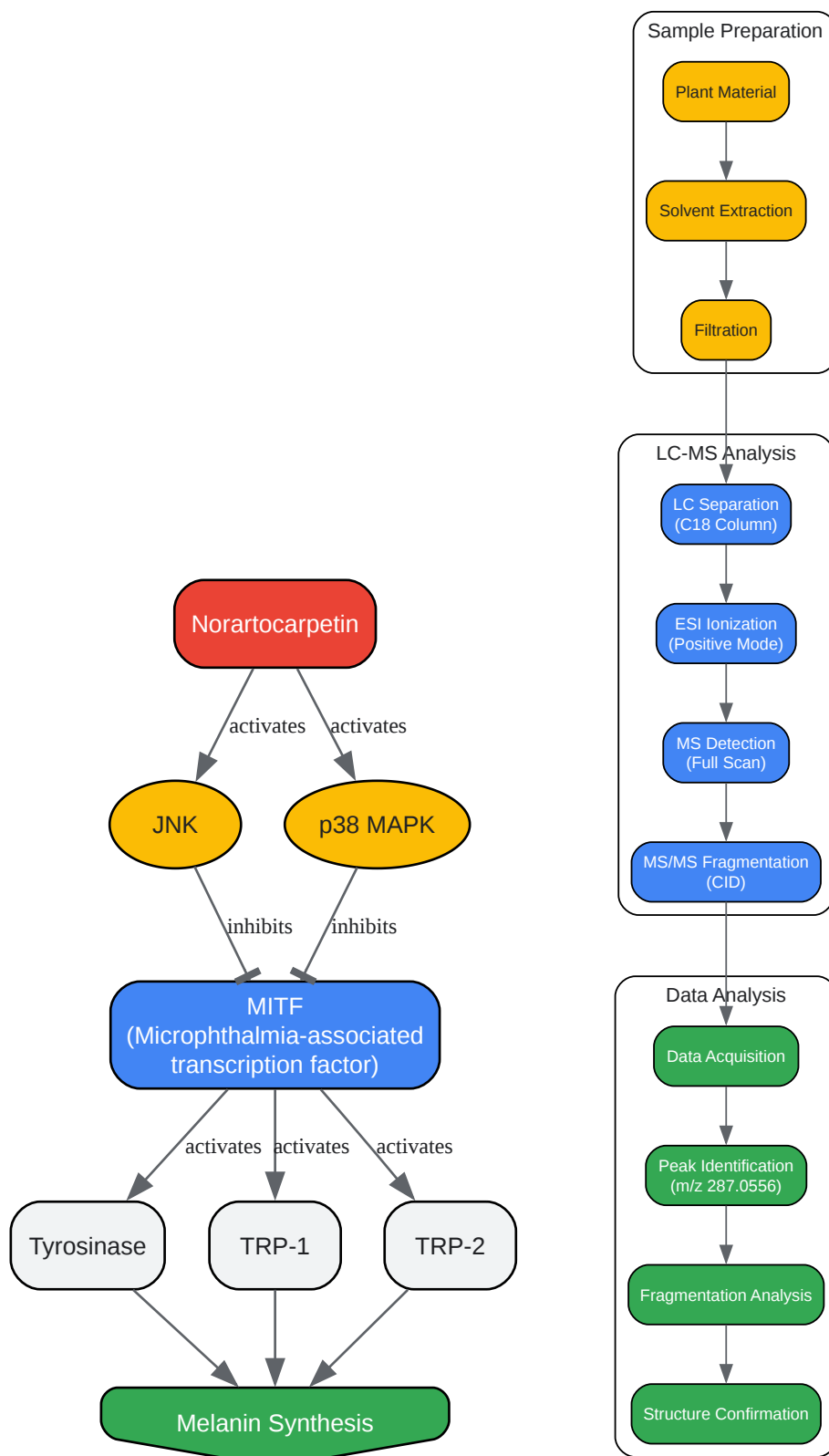
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Capillary Voltage: 3.5 kV.
- Gas Temperature: 325°C.
- Gas Flow: 8 L/min.
- Nebulizer Pressure: 40 psi.
- Scan Range (MS1): m/z 100-1000.
- MS/MS Analysis: For fragmentation studies, select the precursor ion for $[M+H]^+$ of **norartocarpetin** (m/z 287.0556) for collision-induced dissociation (CID).
- Collision Energy: Ramped from 10-40 eV to obtain a comprehensive fragmentation spectrum.

Diagrams



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Proposed MS/MS fragmentation pathway of **Norartocarpetin**.



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